

Application of SR 142948 in Studying Cancer Cell Signaling

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Compound of Interest

Compound Name: SR 142948

Cat. No.: B1663775

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Introduction

SR 142948 is a potent and selective non-peptide antagonist of the neurotensin receptor 1 (NTSR1).[1][2] Neurotensin (NT), a tridecapeptide, and its high-affinity receptor, NTSR1, are increasingly implicated in the progression of various cancers, including those of the pancreas, colon, prostate, and lung.[3][4] The NT/NTSR1 signaling axis activates several downstream pathways crucial for cancer cell proliferation, survival, migration, and invasion.[3][4] Consequently, **SR 142948** serves as a valuable pharmacological tool for elucidating the role of NTSR1 signaling in oncology and for evaluating the therapeutic potential of NTSR1 antagonism. This document provides detailed application notes and protocols for the use of **SR 142948** in cancer cell signaling research.

Quantitative Data Summary

SR 142948 exhibits high affinity for NTSR1 and effectively antagonizes NT-induced downstream signaling. The following tables summarize key quantitative data for **SR 142948** in relevant cell lines.

Table 1: Receptor Binding and Functional Antagonism of **SR 142948**

Cell Line	Cancer Type	Assay	Parameter	Value (nM)
HT-29	Colon Carcinoma	[¹²⁵ I-Tyr ³]NT Binding	IC ₅₀	0.32[1][3]
h-NTR1-CHO	-	[¹²⁵ I-Tyr ³]NT Binding	IC ₅₀	1.19[1][3]
HT-29	Colon Carcinoma	Inositol Monophosphate Formation	IC ₅₀	3.9[1][2]
h-NTR1-CHO	-	Intracellular Calcium Mobilization	Antagonism	1, 10[3]

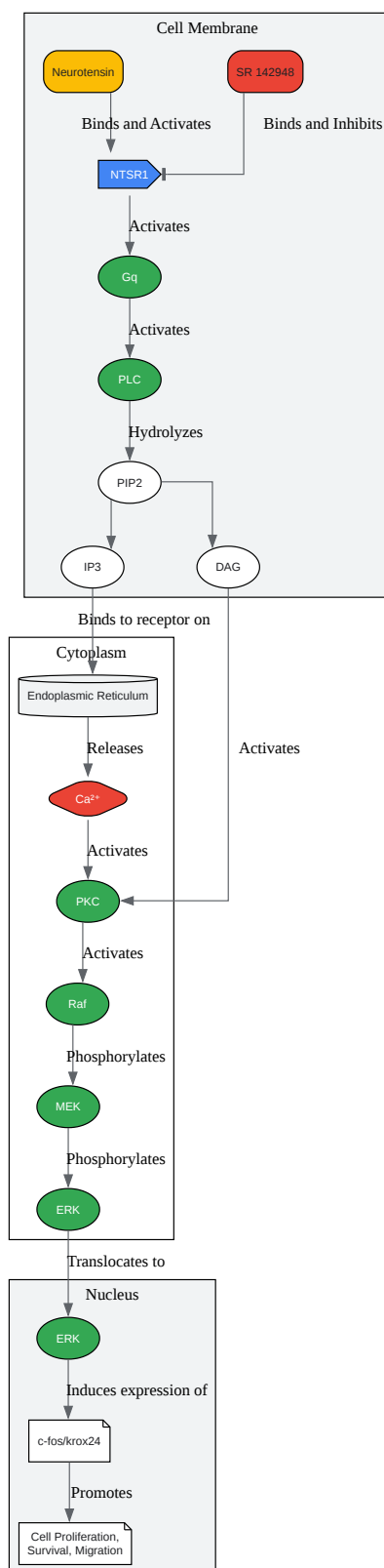
Table 2: Effects of the Related NTSR1 Antagonist (SR 48692) on Cancer Cell Growth

Note: While specific anti-proliferative IC₅₀ values for **SR 142948** are not readily available in the public domain, the closely related NTSR1 antagonist, SR 48692, has been shown to inhibit cancer cell growth, providing a strong rationale for similar applications of **SR 142948**.

Cell Line	Cancer Type	Effect
MIA PaCa-2	Pancreatic Cancer	Inhibition of cell growth[5]
PANC-1	Pancreatic Cancer	Inhibition of cell growth[5]
SW480	Colon Cancer	Reduction of tumor volume in xenografts[6]
HCT116	Colon Cancer	Reduction of tumor volume in xenografts[6]

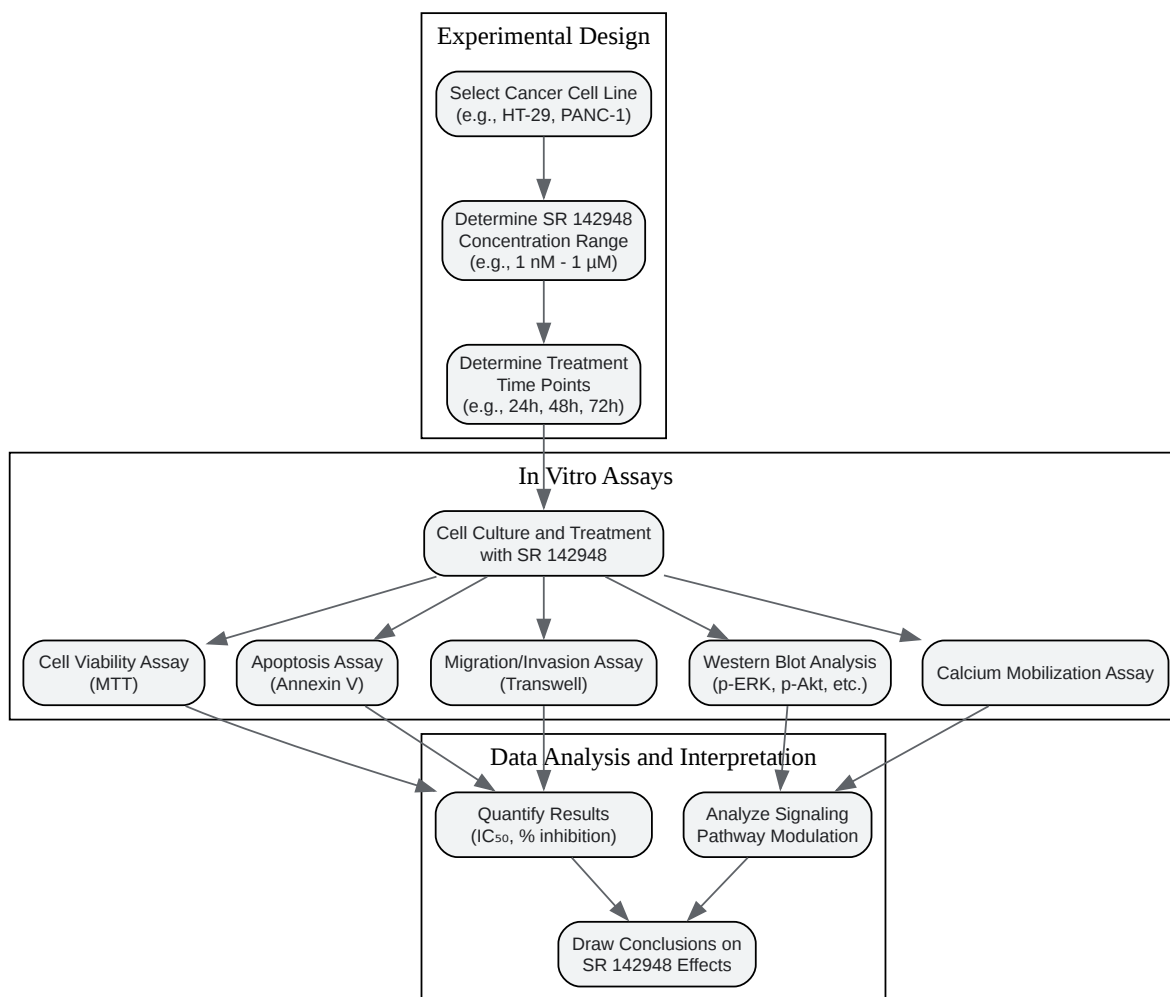
Signaling Pathways and Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the neurotensin signaling pathway in cancer cells and a general workflow for studying the effects of **SR 142948**.



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Neurotensin Signaling Pathway in Cancer Cells.



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